

An In-depth Technical Guide to 4-Bromo-3-nitrobenzamide

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Compound of Interest

Compound Name: 4-Bromo-3-nitrobenzamide

CAS No.: 879-93-6

Cat. No.: B1268739

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Bromo-3-nitrobenzamide**, a compound of interest in medicinal chemistry and organic synthesis. This document collates available data on its structure, physical characteristics, and synthetic methods. It is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development by summarizing key data and outlining relevant experimental protocols. While extensive experimental data for this specific compound is limited in publicly accessible literature, this guide provides information on closely related compounds and general methodologies applicable to its synthesis and characterization.

Chemical and Physical Properties

4-Bromo-3-nitrobenzamide is a substituted aromatic amide. Its core structure consists of a benzene ring functionalized with a bromo group, a nitro group, and a carboxamide group.

These functional groups are expected to influence the molecule's polarity, reactivity, and potential biological activity.

Tabulated Physical and Chemical Data

A summary of the key physical and chemical properties for **4-Bromo-3-nitrobenzamide** is presented in Table 1. It is important to note that experimental data for some properties, such as melting point and solubility, are not readily available in the surveyed literature.

Property	Value	Source
IUPAC Name	4-bromo-3-nitrobenzamide	PubChem
CAS Number	879-93-6	PubChem
Molecular Formula	C ₇ H ₅ BrN ₂ O ₃	PubChem
Molecular Weight	245.03 g/mol	PubChem
Appearance	Not specified	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available for the specific compound. Related nitrobenzamides show solubility in organic solvents like DMSO and DMF.	General chemical principles

Synthesis and Experimental Protocols

The primary synthetic route to **4-Bromo-3-nitrobenzamide** involves the amidation of its corresponding carboxylic acid, 4-bromo-3-nitrobenzoic acid.

Synthesis of 4-Bromo-3-nitrobenzamide from 4-Bromo-3-nitrobenzoic Acid

The conversion of 4-bromo-3-nitrobenzoic acid to **4-bromo-3-nitrobenzamide** can be achieved through a two-step process involving the formation of an acyl chloride intermediate followed by reaction with ammonia.

Experimental Protocol:

Step 1: Synthesis of 4-bromo-3-nitrobenzoyl chloride

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 4-bromo-3-nitrobenzoic acid in an excess of thionyl chloride (SOCl₂).
- Add a catalytic amount of N,N-dimethylformamide (DMF).
- Heat the reaction mixture to reflux and maintain for 2-3 hours, or until the evolution of gas ceases and the solid has dissolved.
- After cooling to room temperature, remove the excess thionyl chloride under reduced pressure to yield the crude 4-bromo-3-nitrobenzoyl chloride. This intermediate is often used in the next step without further purification.

Step 2: Synthesis of **4-Bromo-3-nitrobenzamide**

- Dissolve the crude 4-bromo-3-nitrobenzoyl chloride in a suitable anhydrous aprotic solvent (e.g., dichloromethane or tetrahydrofuran).
- Cool the solution in an ice bath.
- Bubble anhydrous ammonia gas through the solution or add a concentrated aqueous solution of ammonia dropwise with vigorous stirring.
- Continue stirring at low temperature for 1-2 hours, then allow the reaction to warm to room temperature and stir for an additional 2-4 hours.
- Quench the reaction by adding water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).

- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to obtain **4-Bromo-3-nitrobenzamide**.
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromo-3-nitrobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268739/docs#an-in-depth-technical-guide-to-4-bromo-3-nitrobenzamide>]

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